

Essential Safety and Disposal Procedures for 1-Dehydroxy-23-deoxojessic Acid

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Compound of Interest

Compound Name: 1-Dehydroxy-23-deoxojessic acid

Cat. No.: B15130384

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **1-Dehydroxy-23-deoxojessic acid**, a cycloartane-type triterpene with noted cytotoxic properties.^[1] Due to the absence of a specific Safety Data Sheet (SDS) for this compound, these guidelines are based on best practices for the disposal of cytotoxic and research-grade organic acids.

Immediate Safety and Handling Precautions

Before beginning any procedure, it is crucial to handle **1-Dehydroxy-23-deoxojessic acid** with the appropriate personal protective equipment (PPE). This includes, but is not limited to:

- **Eye Protection:** Safety goggles or glasses with side shields are mandatory to protect from potential splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact.^{[2][3]}
- **Body Protection:** A laboratory coat is essential to protect skin and clothing.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of any dust or aerosols.^[4]

Step-by-Step Disposal Protocol

The disposal of **1-Dehydroxy-23-deoxojessic acid** must be managed as hazardous chemical waste. Given its cytotoxic nature, it should not be disposed of down the drain or mixed with general waste.

- Segregation: Isolate waste containing **1-Dehydroxy-23-deoxojessic acid** from other chemical waste streams to prevent unintended reactions.[2] Specifically, it should be categorized as a non-halogenated organic acid waste. Organic acids should be kept separate from bases, oxidizing agents, and inorganic acids.[5][6]
- Container Selection: Use a designated, compatible, and leak-proof container for waste collection.[2][5][6] The container should be made of a material that will not react with the organic acid and must have a secure, screw-top lid.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**1-Dehydroxy-23-deoxojessic acid**," and any known hazard symbols (e.g., "Cytotoxic").[2][6] The label should also include the date of accumulation and the name of the generating researcher or laboratory.
- Accumulation: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.[6] Do not overfill the container; leave at least 10% headspace to allow for expansion.
- Disposal Request: Once the container is ready for disposal, follow your institution's established procedures for hazardous waste pickup. This typically involves contacting your institution's Environmental Health and Safety (EH&S) department to arrange for collection by a licensed hazardous waste disposal company.[6]

Quantitative Data Summary

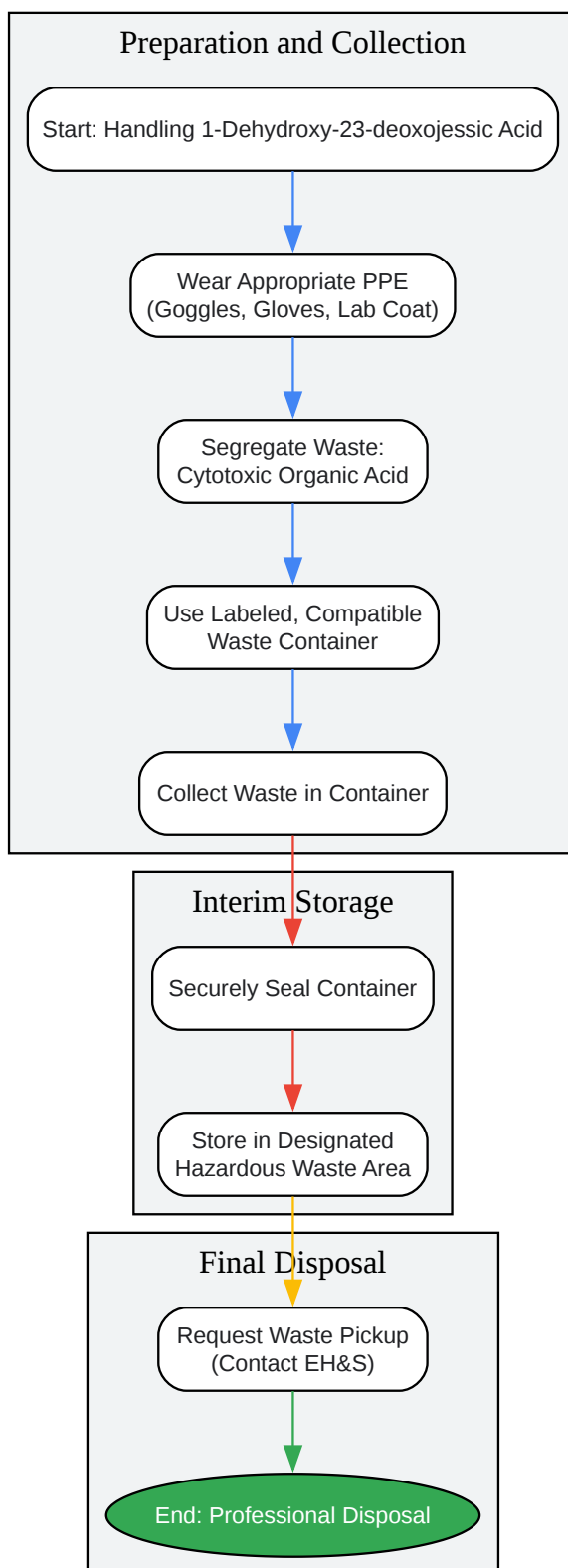
As no specific SDS was located for **1-Dehydroxy-23-deoxojessic acid**, quantitative data regarding toxicity, flammability, and reactivity are not available. The following table presents known physical and chemical properties.

Property	Value
CAS Number	149252-87-9
Molecular Formula	C ₃₁ H ₅₀ O ₃
Biological Activity	Cytotoxic against murine colon 26-L5 carcinoma cells (EC ₅₀ of 62.38 µM)[1]

Experimental Workflow and Diagrams

Disposal Workflow for **1-Dehydroxy-23-deoxojessic Acid**

The following diagram illustrates the procedural flow for the safe disposal of **1-Dehydroxy-23-deoxojessic acid**.



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Caption: Disposal workflow for **1-Dehydroxy-23-deoxojessic acid**.

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